In-Depth Technical Guide to 2-(Hydroxymethyl)cyclopentanone

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Compound of Interest

Compound Name:	*2-(Hydroxymethyl)cyclopentanone*
CAS No.:	*20618-42-2*
Cat. No.:	*B1310601*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-(Hydroxymethyl)cyclopentanone**, a versatile organic compound with applications in chemical synthesis. This document collates available data on its molecular structure, physical characteristics, and synthetic methodologies, presenting it in a clear and accessible format for scientific professionals.

Core Physical Properties

2-(Hydroxymethyl)cyclopentanone, with the CAS Number 20618-42-2, is a cyclic ketone featuring a hydroxymethyl substituent at the alpha position.[1][2] Its fundamental properties are summarized below.

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Property	Value	Source
Molecular Formula	$C_6H_{10}O_2$	[1]
Molecular Weight	114.14 g/mol	[1][2]
Physical Form	Liquid	[2]
IUPAC Name	2-(hydroxymethyl)cyclopentan-1-one	[1]

Precise experimental values for boiling point, melting point, and density for **2-(Hydroxymethyl)cyclopentanone** are not readily available in the surveyed literature. Data for structurally related compounds are often reported and should be used with caution.

Spectroscopic Data

Detailed experimental spectroscopic data (^{1}H NMR, ^{13}C NMR, FT-IR) for **2-(Hydroxymethyl)cyclopentanone** is not widely published. Spectroscopic analysis of the related compound, 2-hydroxymethyl-2-cyclopentenone, reveals characteristic peaks that can serve as a reference point for predicting the spectral features of the saturated analog. For instance, the ^{1}H NMR spectrum of the unsaturated ketone shows signals for methylene protons adjacent to the hydroxyl group and protons within the cyclopentenone ring.[3] The FT-IR spectrum of this related compound displays characteristic absorptions for the hydroxyl and carbonyl groups.[3]

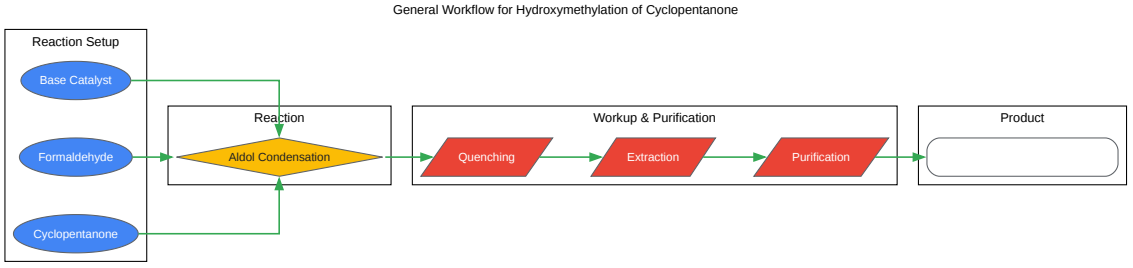
Experimental Protocols: Synthesis

The synthesis of **2-(Hydroxymethyl)cyclopentanone** can be conceptually approached through the hydroxymethylation of cyclopentanone. While a specific, detailed experimental protocol for the direct synthesis of the saturated compound is not extensively documented in readily available literature, a general understanding can be derived from related synthetic transformations.

One common strategy for introducing a hydroxymethyl group alpha to a ketone is through an aldol condensation reaction with formaldehyde. This process typically involves the formation of an enolate from the parent ketone, which then acts as a nucleophile, attacking the electrophilic carbonyl carbon of formaldehyde.

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A generalized workflow for such a synthesis is presented below:



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Caption: Generalized workflow for the synthesis of **2-(Hydroxymethyl)cyclopentanone**.

Methodology for a Related Unsaturated Analog:

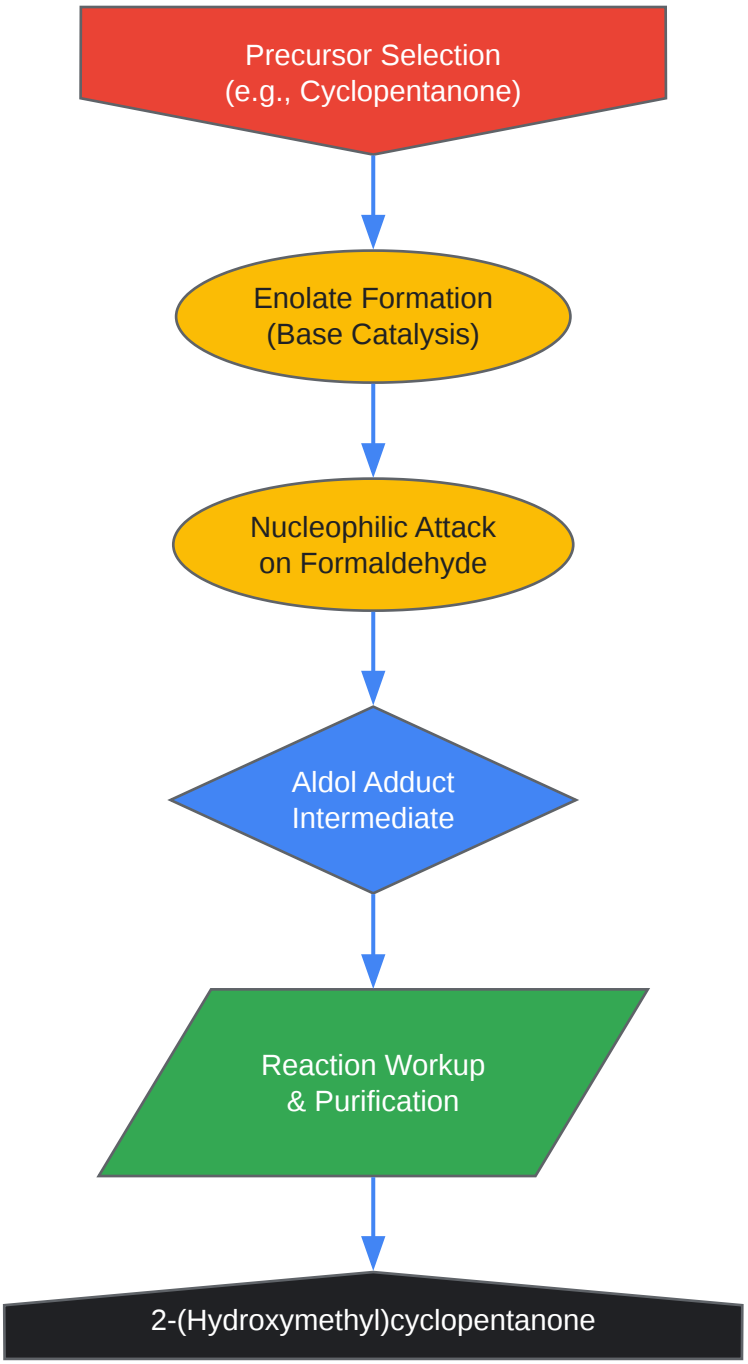
A practical preparation for the unsaturated analog, 2-hydroxymethyl-2-cyclopenten-1-one, has been described utilizing a Morita-Baylis-Hillman reaction.[4] This reaction involves the coupling of 2-cyclopenten-1-one with formalin, catalyzed by a phosphine such as tributylphosphine or dimethylphenylphosphine.[4] The efficiency of this reaction is highly dependent on the solvent system, with an aqueous methanol-chloroform mixture providing high yields in a short reaction time.[4]

Logical Relationship of Synthetic Steps:

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The synthesis of substituted cyclopentanones often involves a series of logical steps, starting from precursor selection and proceeding through key transformations to the final product.

Logical Progression of Synthesis



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